

Lanasol Yellow 4G: A Technical Guide to its Solubility Profile in Various Solvents

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Compound of Interest

Compound Name: *Lanasol yellow 4G*

Cat. No.: *B086986*

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This in-depth technical guide provides a comprehensive overview of the solubility of **Lanasol Yellow 4G** (C.I. Reactive Yellow 39), a widely used reactive azo dye. Understanding the solubility of this compound in different solvents is critical for a variety of applications, ranging from textile dyeing and ink formulation to its potential use in biomedical research and drug delivery systems. This document presents available quantitative and qualitative solubility data, details experimental protocols for solubility determination, and provides a visual representation of the experimental workflow.

Core Concepts in Solubility

The solubility of a substance, in this case, **Lanasol Yellow 4G**, is defined as the maximum concentration of the solute that can dissolve in a solvent at a given temperature and pressure to form a saturated solution. This property is governed by the principle of "like dissolves like," where polar solutes tend to dissolve in polar solvents and non-polar solutes in non-polar solvents. The molecular structure of **Lanasol Yellow 4G**, a sulfonated azo dye, contains both polar (sulfonate groups) and less polar (aromatic rings) moieties, leading to a complex solubility profile across a range of solvents.

Data Presentation: Solubility of Lanasol Yellow 4G

The following table summarizes the known solubility of **Lanasol Yellow 4G** in various solvents. It is important to note that while quantitative data for aqueous solutions is available, the

solubility in many organic solvents is primarily described in qualitative terms within the scientific literature.

Solvent	Chemical Formula	Type	Temperature (°C)	Solubility
Water	H ₂ O	Polar Protic	30	100 g/L[1]
Water	H ₂ O	Polar Protic	90	100 g/L[2][3]
Ethanol	C ₂ H ₅ OH	Polar Protic	Not Specified	Soluble (qualitative)
Methanol	CH ₃ OH	Polar Protic	Not Specified	Soluble (qualitative)
Acetone	C ₃ H ₆ O	Polar Aprotic	Not Specified	Soluble (qualitative)
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Polar Aprotic	Not Specified	Soluble (qualitative)

Note on Organic Solvents: Quantitative solubility data for **Lanasol Yellow 4G** in ethanol, methanol, acetone, and DMSO is not readily available in published literature. However, the general class of azo dyes exhibits solubility in polar organic solvents.[4] The use of ethanol and DMSO in formulations containing **Lanasol Yellow 4G** further suggests its solubility or at least good miscibility in these solvents.

Experimental Protocols for Solubility Determination

To obtain precise and reliable quantitative solubility data for **Lanasol Yellow 4G** in various solvents, a standardized experimental protocol is essential. The following outlines a general methodology based on the gravimetric method, which is a common and accurate technique.

Principle

A saturated solution of **Lanasol Yellow 4G** is prepared in the solvent of interest at a specific temperature. A known volume of the clear, saturated supernatant is then taken, the solvent is

evaporated, and the mass of the remaining solute is determined.

Materials and Equipment

- **Lanasol Yellow 4G** powder
- Solvents of interest (e.g., water, ethanol, methanol, acetone, DMSO)
- Analytical balance (± 0.0001 g)
- Constant temperature water bath or incubator
- Vials or flasks with airtight seals
- Volumetric flasks and pipettes
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE or nylon)
- Oven or vacuum desiccator

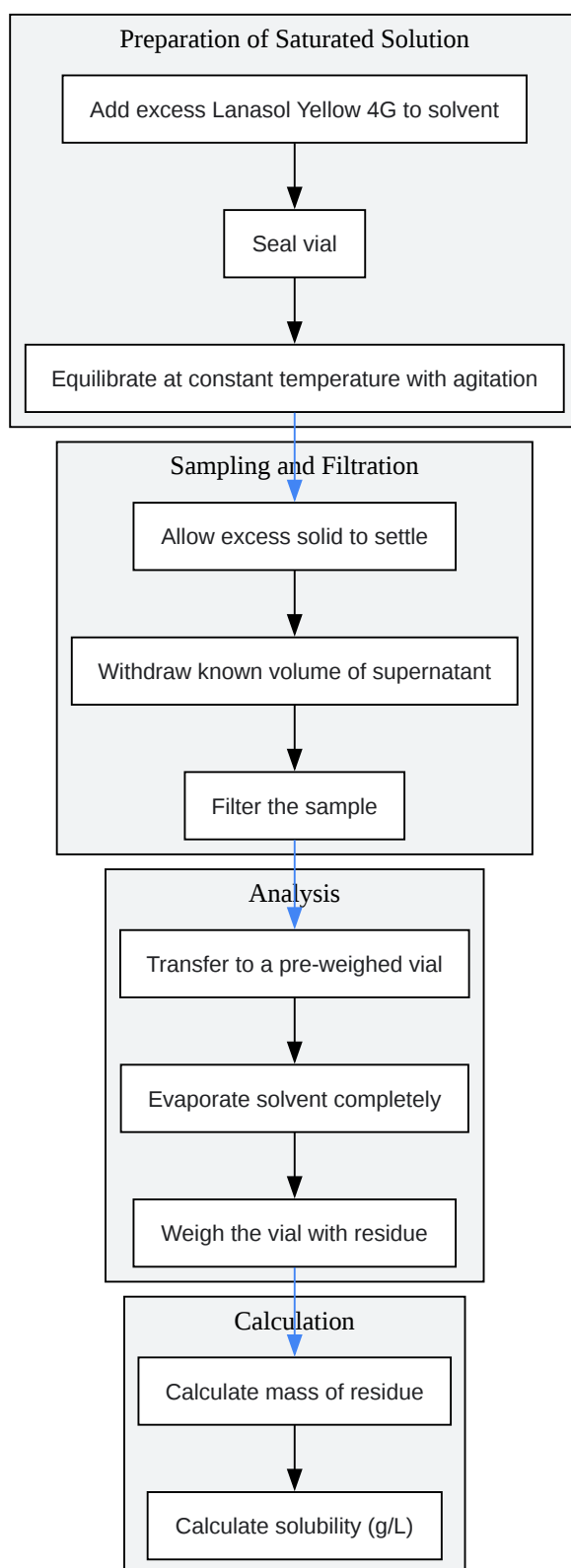
Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **Lanasol Yellow 4G** powder to a series of vials, each containing a known volume of the respective solvent. The excess solid is crucial to ensure that the solution reaches saturation.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature water bath or incubator set to the desired temperature (e.g., $25\ ^\circ\text{C}$, $37\ ^\circ\text{C}$).
 - Agitate the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:

- Allow the vials to stand undisturbed at the constant temperature for a few hours to let the excess solid settle.
- Carefully withdraw a precise volume (e.g., 1.00 mL) of the clear supernatant using a calibrated pipette. To avoid aspirating solid particles, it is advisable to use a syringe fitted with a filter.
- Solvent Evaporation and Mass Determination:
 - Transfer the withdrawn sample to a pre-weighed, clean, and dry vial.
 - Evaporate the solvent completely. For volatile organic solvents, this can be done in a fume hood at room temperature or in an oven at a temperature below the boiling point of the solvent and the decomposition temperature of the dye. For water, an oven set at a moderate temperature (e.g., 60-80 °C) can be used. A vacuum desiccator can also be employed to facilitate drying.
 - Once the solvent is completely evaporated, cool the vial to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the vial containing the dried **Lanasol Yellow 4G** residue on an analytical balance.
- Calculation of Solubility:
 - The mass of the dissolved **Lanasol Yellow 4G** is the difference between the final mass of the vial with the residue and the initial mass of the empty vial.
 - The solubility is then calculated using the following formula: $\text{Solubility (g/L)} = (\text{Mass of residue (g)} / \text{Volume of sample withdrawn (L)})$
- Replicates and Controls:
 - The experiment should be performed in triplicate for each solvent and temperature to ensure the reproducibility of the results.
 - A blank control (solvent without the dye) should be included to account for any non-volatile impurities in the solvent.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **Lanasol Yellow 4G**.



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Caption: Experimental workflow for determining the solubility of **Lanasol Yellow 4G**.

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